

(4-(4-Chlorophenoxy)phenyl)methanamine hydrochloride solubility in different solvents

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Compound of Interest

Compound Name: (4-(4-Chlorophenoxy)phenyl)methanamine hydrochloride

CAS No.: 262862-71-5

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An In-depth Technical Guide to the Solubility of (4-(4-Chlorophenoxy)phenyl)methanamine Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

Abstract

(4-(4-Chlorophenoxy)phenyl)methanamine hydrochloride is a key pharmaceutical intermediate recognized for its role in the synthesis of novel therapeutic agents, including compounds with activity against *Mycobacterium tuberculosis*.^[1] The effective use of this compound in synthesis, formulation, and biological screening is fundamentally dependent on a thorough understanding of its solubility characteristics. This technical guide provides a comprehensive analysis of the solubility of **(4-(4-Chlorophenoxy)phenyl)methanamine hydrochloride**. While specific quantitative solubility data is not widely published, this document synthesizes information on its physicochemical properties and the established principles of amine salt solubility to provide a robust theoretical framework. Furthermore, it offers a detailed,

best-practice protocol for the experimental determination of its solubility, empowering researchers to generate precise data tailored to their specific applications.

Introduction to (4-(4-Chlorophenoxy)phenyl)methanamine Hydrochloride

(4-(4-Chlorophenoxy)phenyl)methanamine hydrochloride is a primary amine salt with a molecular structure characterized by a central benzylamine core. This core is modified with a 4-chlorophenoxy substituent, which significantly influences the molecule's steric and electronic properties. Its hydrochloride salt form is typical for amine-containing pharmaceutical compounds, enhancing stability and aqueous solubility compared to the free base.^{[2][3]} The compound's utility extends from being a building block in medicinal chemistry to an investigative tool in receptor binding and enzyme inhibition studies.^[4] A clear understanding of its behavior in various solvent systems is paramount for optimizing reaction conditions, developing purification strategies, and preparing solutions for analytical and biological assays.

Physicochemical Properties

The solubility of a compound is intrinsically linked to its fundamental physicochemical properties. The table below summarizes the known properties of **(4-(4-Chlorophenoxy)phenyl)methanamine hydrochloride**.

Property	Value	Source
Molecular Formula	C ₁₃ H ₁₃ Cl ₂ NO	^[1]
Molar Mass	270.15 g/mol	^{[1][5]}
Boiling Point	348.7°C at 760 mmHg	^{[1][5]}
Density	1.217 g/cm ³	^[5]
Appearance	Solid (predicted)	General Knowledge
pKa	Not experimentally determined; estimated 8.5 - 9.5	Inferred
LogP (free base)	Not experimentally determined; estimated 3.0 - 4.0	Inferred

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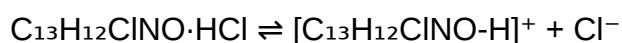
- **pKa:** The pKa value for the conjugate acid of the primary amine is critical for predicting pH-dependent aqueous solubility. While an experimental value is not available, benzylamines of this type typically exhibit a pKa in the range of 8.5 to 9.5. This means that at a pH below this range, the compound will predominantly exist in its protonated, cationic form, which is significantly more water-soluble.
- **LogP:** The partition coefficient (LogP) of the free base provides insight into the molecule's lipophilicity. The presence of two aromatic rings and a chlorine atom suggests a relatively high lipophilicity, which would make the free base form poorly soluble in water but soluble in nonpolar organic solvents. The hydrochloride salt form drastically increases its polarity and, consequently, its aqueous solubility.

Theoretical Framework of Solubility

The solubility of **(4-(4-Chlorophenoxy)phenyl)methanamine hydrochloride** is best understood by considering its behavior in two distinct categories of solvents: aqueous systems and organic solvents.

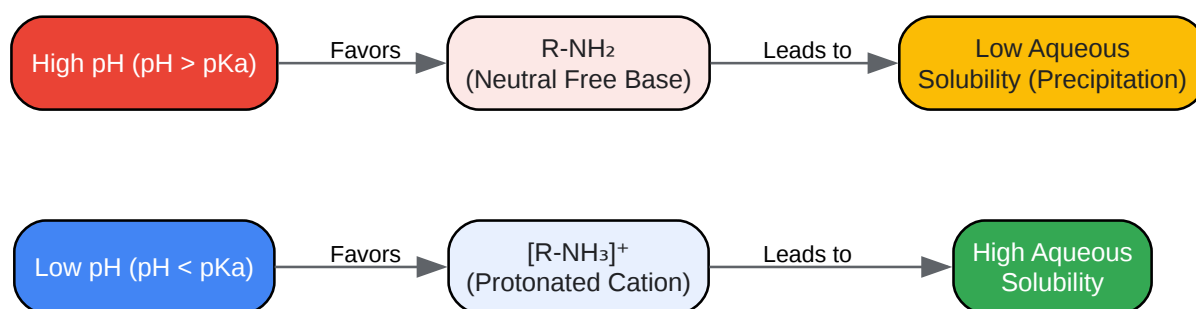
Aqueous Solubility & pH-Dependence

As an amine salt, the compound's solubility in water is governed by an acid-base equilibrium. The hydrochloride salt is the product of the reaction between the basic amine and hydrochloric acid.[2] In solution, it dissociates to yield the protonated amine cation and a chloride anion.



The protonated amine ($[\text{C}_{13}\text{H}_{12}\text{ClNO-H}]^+$) is polar and capable of forming strong hydrogen bonds with water, leading to high aqueous solubility.[3] However, this is highly dependent on the pH of the solution. According to the Henderson-Hasselbalch equation, as the pH of the solution approaches and exceeds the pKa of the amine, the equilibrium will shift towards the neutral, free base form. This free base is significantly less polar and, due to its large aromatic structure, is expected to be poorly soluble in water, likely leading to precipitation.

Causality Behind pH-Dependent Solubility



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Caption: Logical flow of pH's effect on solubility.

Solubility in Organic Solvents

The principle of "like dissolves like" is the primary guide for estimating solubility in organic solvents. **(4-(4-Chlorophenoxy)phenyl)methanamine hydrochloride** possesses a dual nature: a highly polar ionic salt head and a large, nonpolar organic body. This duality dictates its solubility profile.

The table below provides a predicted solubility profile in common laboratory solvents, based on these principles.

Solvent	Polarity	Predicted Solubility	Rationale
Water	Highly Polar, Protic	Soluble (pH dependent)	The ionic hydrochloride group readily interacts with water.
Methanol / Ethanol	Polar, Protic	Soluble to Sparingly Soluble	The alcohol can solvate both the ionic head and interact with the organic part.
Dimethyl Sulfoxide (DMSO)	Polar, Aprotic	Soluble	DMSO is a powerful polar aprotic solvent capable of dissolving many salts.
Dimethylformamide (DMF)	Polar, Aprotic	Soluble	Similar to DMSO, DMF is effective at solvating polar compounds and salts.
Acetonitrile	Polar, Aprotic	Sparingly Soluble	Less polar than DMSO/DMF, may be less effective at solvating the ionic bond.
Dichloromethane (DCM)	Nonpolar	Insoluble	Lacks the polarity to effectively solvate the ionic hydrochloride salt.
Ethyl Acetate	Moderately Polar	Insoluble	Insufficient polarity to overcome the lattice energy of the salt.
Hexane / Heptane	Nonpolar	Insoluble	Highly nonpolar solvent cannot interact with the polar salt.

Experimental Determination of Solubility: A Best-Practice Protocol

Given the lack of published quantitative data, experimental determination is crucial. The Equilibrium Shake-Flask Method is a reliable and widely accepted standard for determining the thermodynamic solubility of a compound.

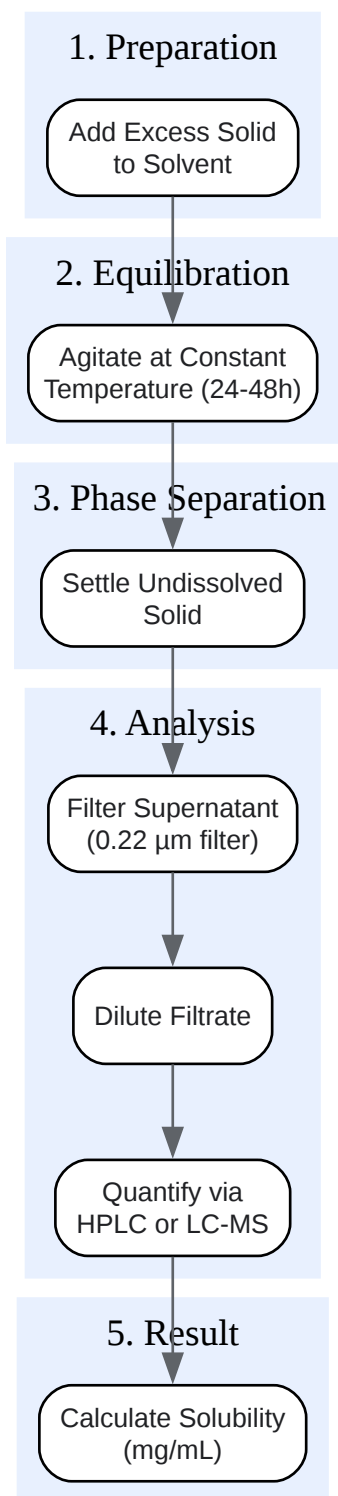
Principle: An excess amount of the solid compound is agitated in the solvent of interest at a constant temperature for a sufficient period to allow the system to reach equilibrium. The saturated solution is then filtered, and the concentration of the solute in the clear filtrate is determined analytically.

Step-by-Step Methodology

- **Preparation:** Add an excess amount of **(4-(4-Chlorophenoxy)phenyl)methanamine hydrochloride** to a series of vials, each containing a known volume of the desired solvent (e.g., water, pH 7.4 buffer, ethanol). "Excess" means that undissolved solid should be clearly visible.
- **Equilibration:** Seal the vials tightly. Place them in a shaker bath set to a constant temperature (e.g., 25°C or 37°C). Agitate the vials for a predetermined time (typically 24-48 hours) to ensure equilibrium is reached. A preliminary time-to-equilibrium study is recommended.
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed at the same constant temperature to let the excess solid settle.
- **Sampling & Filtration:** Carefully withdraw a sample from the clear supernatant. Immediately filter the sample through a low-binding syringe filter (e.g., 0.22 µm PVDF or PTFE) to remove all undissolved particles. This step is critical to prevent overestimation of solubility.
- **Dilution:** Accurately dilute the clear, saturated filtrate with a suitable mobile phase or solvent to bring the concentration within the linear range of the analytical method.
- **Quantification:** Analyze the concentration of the diluted filtrate using a validated analytical method, such as High-Performance Liquid Chromatography with UV detection (HPLC-UV) or Liquid Chromatography-Mass Spectrometry (LC-MS).

- Calculation: Calculate the original solubility in the solvent (e.g., in mg/mL or $\mu\text{g/mL}$) by accounting for the dilution factor.

Experimental Workflow Diagram



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Caption: Workflow for the Shake-Flask Solubility Assay.

Conclusion

(4-(4-Chlorophenoxy)phenyl)methanamine hydrochloride is an amine salt with a solubility profile dominated by its ionic character and pH-dependence in aqueous media, and its large organic structure in non-aqueous solvents. It is predicted to be highly soluble in polar protic solvents like water (at acidic to neutral pH) and polar aprotic solvents like DMSO and DMF. Conversely, it is expected to be poorly soluble in nonpolar organic solvents such as dichloromethane and hexane. Due to the scarcity of public data, the principles and experimental protocols outlined in this guide provide the necessary foundation for researchers to confidently and accurately determine the solubility of this compound in their specific systems of interest, ensuring its effective application in research and development.

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